

Fmoc-D-Asn(Trt)-OH molecular weight and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-D-Asn-OH*

Cat. No.: *B557081*

[Get Quote](#)

In-Depth Technical Guide: Fmoc-D-Asn(Trt)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of Fmoc-D-Asn(Trt)-OH, a critical reagent in solid-phase peptide synthesis.

Core Compound Data

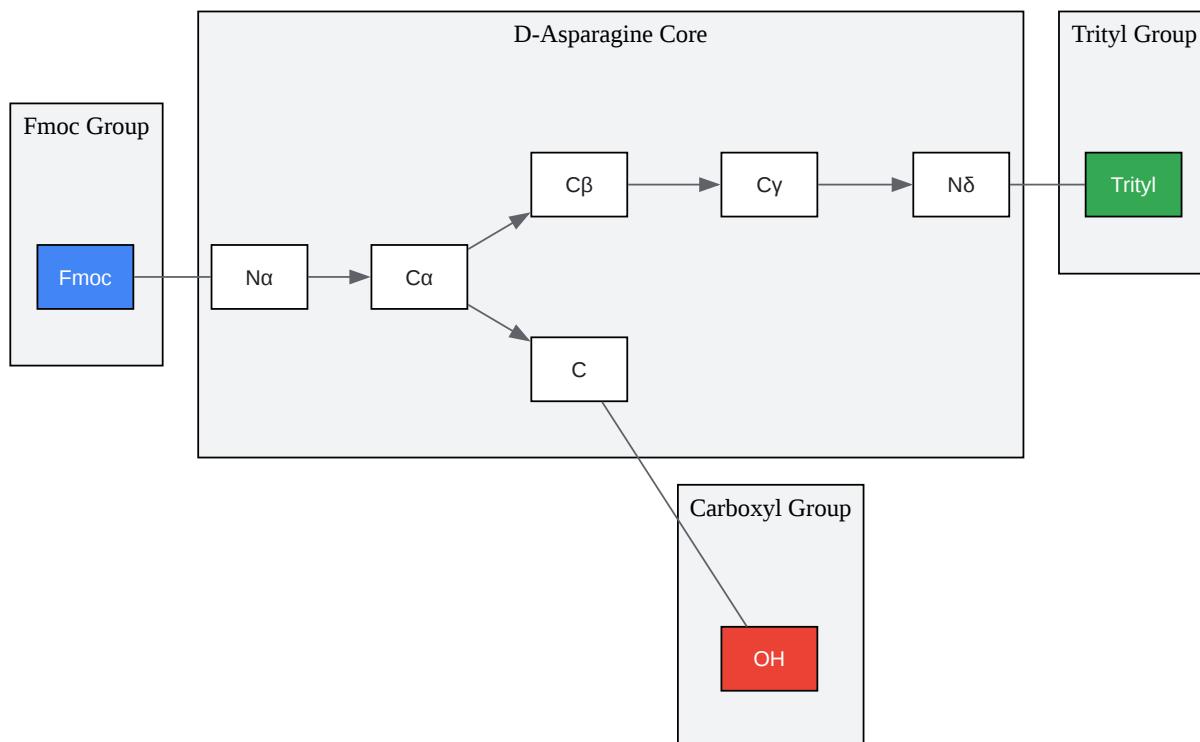
Fmoc-D-Asn(Trt)-OH, with the CAS number 180570-71-2, is a dextrorotatory form of asparagine with its side chain protected by a trityl (Trt) group.^[1] The fluorenylmethyloxycarbonyl (Fmoc) protecting group on the alpha-amine is favored for its facile cleavage under mild basic conditions, a key advantage in peptide synthesis.^[1]

The quantitative data for this compound is summarized in the table below for clear reference.

Property	Value
Molecular Weight	596.67 g/mol [2]
Molecular Formula	C ₃₈ H ₃₂ N ₂ O ₅ [2]
Melting Point	211-216 °C [1]
Form	White powder or crystals [1]
Purity	≥97% [2]
Storage	2-8°C

Chemical Structure

The structure of Fmoc-D-Asn(Trt)-OH is characterized by the D-asparagine core, the N- α -Fmoc protecting group, and the N- β -trityl protecting group on the side-chain amide.



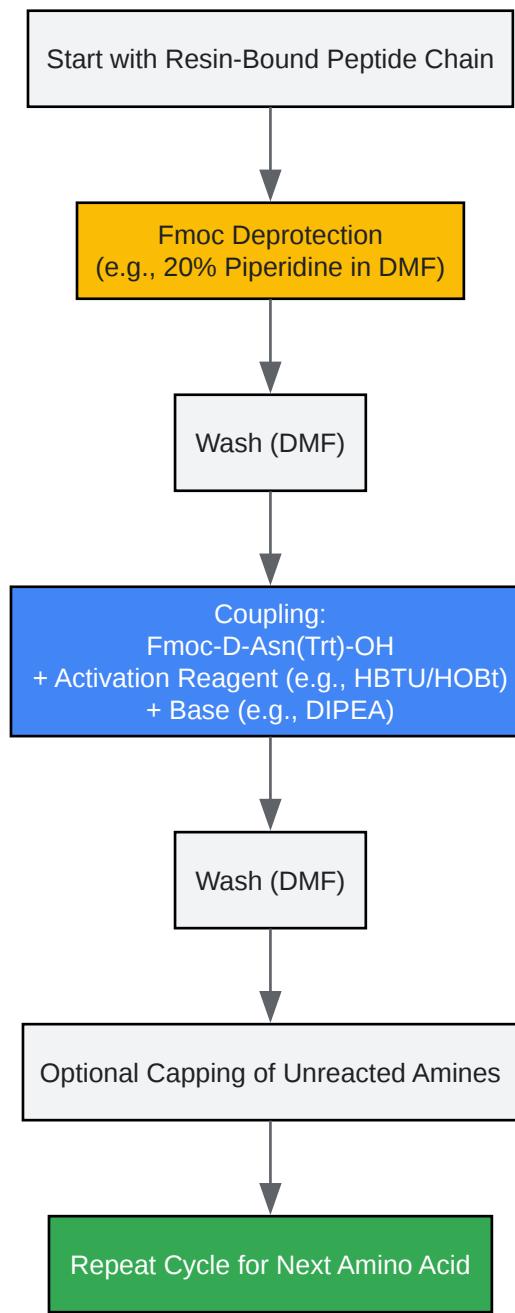
[Click to download full resolution via product page](#)

Caption: Chemical structure of Fmoc-D-Asn(Trt)-OH.

Experimental Protocols

While specific experimental protocols can vary based on the peptide sequence and synthesis scale, a general methodology for the use of Fmoc-D-Asn(Trt)-OH in solid-phase peptide synthesis (SPPS) is outlined below.

Workflow for Fmoc-D-Asn(Trt)-OH Coupling in SPPS



[Click to download full resolution via product page](#)

Caption: General workflow for a coupling cycle in SPPS.

Disclaimer: This guide is intended for informational purposes for qualified professionals. All laboratory work should be conducted with appropriate safety precautions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fmoc-D-Asn(Trt)-OH CAS#: 180570-71-2 [m.chemicalbook.com]
- 2. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Fmoc-D-Asn(Trt)-OH molecular weight and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b557081#fmoc-d-asn-trt-oh-molecular-weight-and-structure\]](https://www.benchchem.com/product/b557081#fmoc-d-asn-trt-oh-molecular-weight-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com